Aluminum zirconium pentachlorohydrex Gly

• IUPAC Name: aluminum;2-aminoacetic acid;zirconium(4+);chloride;hydroxide;hydrate
• InChI: InChI=1S/C2H5NO2.Al.ClH.2H2O.Zr/c3-1-2(4)5;;;;;/h1,3H2,(H,4,5);;1H;2*1H2;/q;+3;;;;+4/p-2
• InChI Key: WYANSMZYIOPJFV-UHFFFAOYSA-L

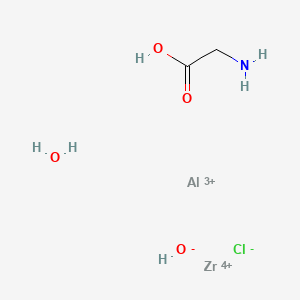

• Canonical SMILES: C(C(=O)O)N.O.[OH-].[Al+3].[Cl-].[Zr+4]
• Molecular Formula: C2H8AlClNO4Zr+5
• Molecular Weight: 263.75 g/mol
• CAS No.: 134375-99-8, 134910-86-4, 174514-58-0, 90604-80-1, 125913-22-6

Description

Evolution of Aluminum-Based Coordination Complexes in Advanced Materials Science

The ability of aluminum to form stable coordination compounds has been leveraged in numerous advanced material applications. Researchers have explored aluminum complexes as precursors for materials like aluminum nitride, a ceramic with high thermal stability and conductivity. dtic.milresearchgate.net In the realm of polymer science, aluminum coordination compounds, particularly aluminum porphyrin and salen derivatives, have been studied extensively as catalysts for copolymerization reactions, such as those between epoxides and carbon dioxide. rsc.org This broad utility stems from aluminum's consistent +3 oxidation state, which allows it to support complex ligand-based chemistry without itself being redox-active. acs.org The development of sophisticated antiperspirant salts is a specialized branch of this field, demonstrating how fundamental principles of coordination chemistry can be applied to solve specific technological challenges.

The use of aluminum compounds to control perspiration has ancient roots, with Egyptians reportedly using aluminum crystals and Romans employing alum, a naturally occurring aluminum potassium sulfate (B86663) salt. chemistryviews.orgcosmetotheque.com The modern era of chemical antiperspirants began in the late 19th and early 20th centuries. The first commercial deodorant, Mum, was introduced in 1888, utilizing zinc oxide for its antibacterial properties. cosmetotheque.comjobanbeauty.com This was followed in 1903 by Everdry, the first commercial antiperspirant, which used aluminum chloride as its active ingredient. cosmetotheque.comwikipedia.org

While effective, early aluminum chloride formulations were highly acidic, leading to significant skin irritation and damage to clothing. nih.gov This critical drawback spurred research into less aggressive alternatives. A major breakthrough occurred in 1947 with the introduction of aluminum chlorohydrate (ACH), a more buffered and less acidic aluminum salt that significantly reduced irritation while maintaining antiperspirant action. cosmetotheque.comnih.gov This development marked a pivotal moment, shifting the industry towards polymeric aluminum salts and setting the stage for further innovation.

Table 1: Key Milestones in Antiperspirant Chemistry

Era/Year	Compound/Product	Significance
Ancient Egypt	Aluminum Crystals	Early use of aluminum compounds as antiperspirants. chemistryviews.org
Ancient Rome	Alum	Use of a natural aluminum salt for its astringent properties. cosmetotheque.com
1888	Mum (Zinc Oxide)	First commercial deodorant, targeting bacteria-caused odor. cosmetotheque.comjobanbeauty.com
1903	Everdry (Aluminum Chloride)	First commercial antiperspirant, directly targeting sweat reduction. cosmetotheque.comjobanbeauty.com
1941	Patented Formulation	Jules Montenier patented a formulation combining aluminum chloride with a soluble nitrile to reduce acidity and skin irritation. wikipedia.org
1947	Aluminum Chlorohydrate (ACH)	Introduction of a less acidic, better-tolerated aluminum salt that became an industry standard. cosmetotheque.com

The quest for enhanced efficacy led to the introduction of zirconium salts in the 1950s. cosmetotheque.com Researchers discovered that combining aluminum and zirconium compounds resulted in superior sweat reduction compared to aluminum salts alone. cosmetotheque.com This led to the development of Aluminum Zirconium Glycine (B1666218) (ZAG) complexes, a new class of antiperspirant actives. nih.gov

ZAG salts are complex coordination compounds formed by reacting aluminum chlorohydrate (ACH) with zirconium compounds, such as zirconyl chloride or zirconyl hydroxychloride, in the presence of the amino acid glycine. nih.govgoogle.com The inclusion of zirconium, while boosting performance, also increases the acidity of the salt. Glycine is added as a buffering agent to mitigate this acidity and prevent the polymerization of zirconium species in aqueous solutions over time, which would otherwise reduce the salt's effectiveness. nih.govgoogle.com

These salts, including Aluminum Zirconium Pentachlorohydrex Gly, are a mixture of monomeric and polymeric Al³⁺ and Zr⁴⁺ complexes with hydroxide (B78521), chloride, and glycine. nih.gov Their primary mechanism of action involves reacting with water in the sweat duct to form gel-like, insoluble plugs of metal hydroxide, which physically block the gland and prevent sweat from reaching the skin's surface. chemistryviews.orgnih.gov The efficacy of different ZAG salts is partly determined by the ratio of aluminum, zirconium, and chloride, leading to various forms such as trichlorohydrex, tetrachlorohydrex, pentachlorohydrex, and octachlorohydrex gly. myskinrecipes.com

Table 2: Comparison of Common Aluminum-Based Antiperspirant Salts

Compound Type	Key Components	Primary Role of Components	Relative Efficacy
Aluminum Chloride (ACL)	Al³⁺, Cl⁻	Forms acidic solution, blocks sweat ducts.	Effective but irritating. nih.gov
Aluminum Chlorohydrate (ACH)	Polymeric Al³⁺, OH⁻, Cl⁻	Less acidic than ACL, forms plugs in sweat ducts.	Moderate. cosmetotheque.com
Aluminum Zirconium Glycine (ZAG) Salts	Al³⁺, Zr⁴⁺, OH⁻, Cl⁻, Glycine	Al/Zr combination for enhanced efficacy; Glycine for buffering and stabilization.	High to Very High. cosmetotheque.comnih.gov

Knowledge Gaps and Research Imperatives for this compound

Despite their widespread commercial use and proven efficacy, a complete understanding of the complex chemistry of ZAG salts remains elusive. nih.gov The antiperspirant activity of these compounds is known to be highly dependent on the size and distribution of the various polymeric and oligomeric species in the salt complex. google.comgoogle.com It has been clinically demonstrated that, in general, smaller molecular weight species exhibit higher efficacy in sweat reduction. google.com

A significant knowledge gap lies in precisely characterizing these species and understanding their dynamic behavior in solution and upon interaction with biological fluids like sweat. nih.gov Analytical techniques such as size exclusion chromatography (SEC) are used to separate the different polymer groups, often denoted as Peaks 1 through 5, where smaller peaks (e.g., Peak 4, representing smaller aluminum oligomers) are correlated with enhanced efficacy. google.com

Current research imperatives are therefore focused on several key areas:

Improving Speciation Control: Developing manufacturing and formulation methods to maximize the concentration of smaller, more active aluminum and zirconium species and maintain their stability over the product's shelf life. This includes optimizing the ratio of components, such as increasing the glycine-to-zirconium ratio to inhibit polymerization. google.com

Understanding the Mechanism of Action: Further elucidating the molecular-level interactions between the ZAG salt components and the constituents of sweat (e.g., proteins, urea, lactic acid). nih.govacs.org While it is known that these salts form occlusive plugs, the detailed chemistry of this gel formation is not fully understood. nih.gov

Bridging In Vitro and In Vivo Performance: Improving the correlation between laboratory analysis (like SEC) and clinical efficacy. While smaller species are generally considered more effective, the complex in vivo environment makes direct prediction challenging. Research aims to create more sophisticated in vitro models that can better forecast real-world performance and guide the engineering of more effective antiperspirant systems. nih.gov

Synthetic Methodologies and Precursor Chemistry of Aluminum Zirconium Pentachlorohydrex Gly

Precursor Compounds and Reactant Systems

The production of ZAG salts relies on a core system of reactants, each contributing unique chemical properties to the final complex. These precursors include an aluminum source, a zirconium source, and a buffering agent, which work in concert to create the desired polymeric structure.

Aluminum Chlorohydrate (ACH) as a Key Precursor in ZAG Salt Manufacture

Aluminum Chlorohydrate (ACH), a group of specific, water-soluble aluminum salts with the general formula AlₙCl₃ₙ₋ₘ(OH)ₘ, serves as the primary aluminum source in the manufacturing of ZAG salts. nih.govnih.govwikipedia.org Historically, early aluminum-based antiperspirants used aluminum chloride (ACL), but its high acidity led to skin irritation. nih.gov ACH was subsequently adopted as it is a partially neutralized, more buffered form of aluminum salt. nih.govacs.org In the synthesis of ZAG, ACH provides a crucial bridge, linking the chemistry of simpler aluminum salts with the more complex aluminum-zirconium structures. nih.govnih.govacs.org

The most common industrial method for preparing ACH involves reacting aluminum hydroxide (B78521) with hydrochloric acid. wikipedia.org Alternative methods include the direct reaction of aluminum metal with aluminum chloride (AlCl₃) or hydrochloric acid (HCl). google.com The ACH used in ZAG synthesis is typically a polymeric aluminum compound, and its specific structure, often analyzed by techniques like gel permeation chromatography, is critical to the final product's characteristics. wikipedia.orggoogle.com

Zirconyl Chloride and Zirconyl Hydroxychloride Contributions in Synthesis

The zirconium component in ZAG complexes is introduced through the use of zirconyl chloride (ZrOCl₂) or zirconyl hydroxychloride (ZrO(OH)Cl). nih.govacs.orggoogle.com These compounds are blended with Aluminum Chlorohydrate to form the aluminum-zirconium salt. nih.gov The presence of zirconium is significant as it influences the polymerization of the aluminum species. google.com Specifically, zirconium species can contribute to the depolymerization of larger aluminum polymers, which is believed to enhance efficacy. google.com However, the zirconium compounds themselves are highly acidic and tend to polymerize during the manufacturing process. google.comnih.gov The selection and ratio of the zirconium precursor are therefore key variables in the synthesis. googleapis.com

Role of Glycine (B1666218) in Complex Formation and Buffering

Glycine, the simplest amino acid, plays a multifaceted role in the synthesis of aluminum zirconium pentachlorohydrex gly. nih.govacs.org Its primary function is to act as a buffering agent. nih.govgoogleapis.com The addition of highly acidic zirconium salts like zirconyl chloride to the ACH solution results in a more acidic mixture than ACH alone. nih.govacs.org Glycine is introduced to counteract this increased acidity and stabilize the complex. nih.govgoogle.com

Furthermore, glycine participates directly in the coordination complex, displacing some of the water molecules that are normally coordinated to the metal ions. google.comewg.org This complexation helps to prevent the excessive polymerization of zirconium species, which could otherwise lead to the formation of larger, less effective polymers or cause the solution to gel. google.comgoogle.com The ratio of zirconium to glycine is a critical parameter, with specific weight ratios being employed to maintain the stability of the active salt in aqueous solutions. google.com

Reaction Pathways and Process Conditions

The formation of this compound is governed by specific reaction pathways, principally hydrolysis and polymerization, which are highly sensitive to process conditions such as pH and temperature.

Hydrolysis and Polymerization Processes during Formation

The synthesis of ZAG is fundamentally a process of controlled hydrolysis and polymerization. nih.govnih.gov Hydrolysis, which translates to "split water," is a chemical reaction where a water molecule is used to break down bonds. libretexts.orgyoutube.comyoutube.com In this context, the metal precursors (aluminum and zirconium salts) undergo hydrolysis, leading to the formation of various monomeric and polymeric species. nih.govresearchgate.net

These initial species then undergo polymerization, a process where monomers link together to form larger, more complex structures known as polymers. youtube.comyoutube.comtiktok.com The result in ZAG synthesis is a complex mixture of polynuclear and oligomeric aluminum-zirconium species. wikipedia.orgnih.gov The management of these polymerization reactions is crucial. For instance, while zirconium is added to help depolymerize aluminum species, the zirconium itself can become further polymerized during the process. google.com Process conditions, such as heating the reaction mixture to temperatures between 50°C and 100°C, are employed to drive the reaction and influence the final distribution of polymer sizes. google.com The goal is to generate small metal oxide and hydroxide species, along with various polynuclear oligomers, which are key to the compound's function. nih.gov

pH Influence on Synthesis Outcomes and Resulting Acidity

The pH of the reaction solution is a critical factor that profoundly influences the synthesis of ZAG, driving both the hydrolysis and polymerization pathways and determining the acidity of the final product. nih.govacs.orgresearchgate.net The initial precursors have distinct pH characteristics; for example, ACH is more basic than aluminum chloride, while zirconium salts are highly acidic. nih.gov The blending of ACH and a zirconium salt creates a solution that is more acidic than ACH alone. nih.govacs.org

The pH level directly impacts the speciation of aluminum in the solution. At a lower pH of around 4, monomeric and dimeric aluminum species tend to predominate. researchgate.net As the pH increases, the rates of hydrolysis and polymerization accelerate, leading to the formation of larger polymeric species. researchgate.net If the pH rises too high, around 6.4, the process can lead to the precipitation of amorphous aluminum hydroxide (Al(OH)₃) flocs. researchgate.net Therefore, the pH must be carefully controlled throughout the synthesis, often through the use of buffers like glycine, to achieve the desired polymer distribution and prevent gelling. googleapis.comgoogle.com The final ZAG composition is typically buffered to a pH range of approximately 2.5 to 5.0. google.comspecialchem.com

Optimization of Synthetic Processes for Desired Complex Species Enhancement

The optimization of the synthetic process for this compound is primarily focused on controlling the polymerization of the aluminum and zirconium species. The goal is to maximize the concentration of smaller, more active polymeric and oligomeric species, which are believed to be more effective. google.comnih.gov This is often assessed using techniques like High-Performance Liquid Chromatography (HPLC), also referred to as Gel Permeation Chromatography (GPC), which can separate different sized molecular species. google.com

Several key parameters are manipulated to influence the final composition and enhance the presence of desired complex species:

Reactant Ratios: The molar ratio of the precursors, particularly the glycine to zirconium (Gly:Zr) ratio, is a critical factor. A higher Gly:Zr ratio has been shown to be effective in preventing the polymerization of zirconium species. google.com For instance, increasing the Zr:glycine weight ratio from the typical 1:1 to a range of 1:1.2 to 1:5 has been demonstrated to stabilize the zirconium species and maintain the efficacy of the antiperspirant salt. google.com

Concentration of Reactants: The concentration of the aluminum source, such as activated basic aluminum chlorohydrate (ACH), has a significant impact on the polymerization of the final salt. Research has indicated that more dilute solutions of activated aluminum can lead to more polymerized zirconium species in the final product. google.com Conversely, excessively high concentrations of the ACH solution (e.g., over 20% by weight) can make the aluminum species more difficult to depolymerize. google.com An optimal concentration for the activated basic aluminum chlorohydrate solution is suggested to be in the range of 12% to 15% by weight. google.com

Addition of Depolymerizing Agents: The introduction of small amounts of aluminum chloride (AlCl₃) or hydrochloric acid (HCl) to the activated ACH solution can accelerate its depolymerization. google.com This, in turn, leads to the formation of less polymerized zirconium species upon the addition of the zirconium-glycine complex, resulting in a product with enhanced efficacy. google.com

Temperature and pH Control: Temperature is a critical parameter that can influence the polymerization of zirconium. Increased temperatures are known to accelerate the polymerization of zirconium in aqueous solutions of aluminum zirconium glycine (ZAG) salts. google.com The pH of the reaction mixture is also carefully controlled, often through the use of buffering agents, to ensure the desired complex formation and stability. google.com

Post-Synthesis Treatment: Techniques such as wet grinding have been explored as an alternative to the traditional dilution and heating method for activating the aluminum species. google.com This method can increase the amount of smaller aluminum species (represented by Peaks 4 and 5 in HPLC analysis) without causing the irreversible polymerization of the zirconium species that can occur with heating. google.com

The following table summarizes research findings on the optimization of the synthesis of this compound:

Parameter	Observation	Desired Outcome	Reference
Glycine:Zirconium Ratio	Increasing the Zr:glycine weight ratio to 1:2 to 1:4.	Reduced polymerization of small zirconium species.	google.com
ACH Concentration	Optimal concentration of activated basic aluminum chlorohydrate solution is 12-15% by weight.	Balances depolymerization of aluminum with prevention of zirconium polymerization.	google.com
Additive	Addition of a small amount of AlCl₃ or HCl to the activated ACH solution.	Accelerates depolymerization of the activated ACH solution, leading to less polymerized zirconium species.	google.com
Aging	Holding a solution at 25°C for 48 hours with glycine.	Reduced the high molecular weight polymer content (Peak 1 in GPC) from 22% to 8%.
Stabilizer	Addition of betaine (B1666868) to aluminum/zirconium/glycine salts.	Prevents deactivation via polymerization.	epo.org

The following table provides an example of the specifications for a commercial aluminum zirconium tetrachlorohydrex glycine product, highlighting the controlled parameters:

Parameter	Specification
Aluminum (%)	13.5–15.2
Zirconium (%)	13.5–16.0
Chloride (%)	14.0–17.5
Glycine (%)	13.5–16.5
Metals/Chloride Ratio	~1.59
Aluminum/Zirconium Ratio	~3.31
pH of 25% solution	3.6–4.4
Data adapted from a patent for a commercial product (Reheis Reach AZZ 902) google.com

Advanced Structural Elucidation and Speciation Chemistry of Aluminum Zirconium Pentachlorohydrex Gly

Characterization of Aluminum and Zirconium Species within the Complex

Aluminum Zirconium Pentachlorohydrex Gly is not a simple salt but a complex mixture of coordination compounds. google.com It is synthesized by blending aluminum chlorohydrate (ACH) with zirconium compounds, such as zirconyl chloride or zirconyl hydroxychloride, in the presence of the amino acid glycine (B1666218). nih.gov The resulting complex contains a variety of monomeric and polymeric metal-hydroxy-chloro species. wikipedia.org

Monomeric, Oligomeric, and Polymeric Aluminum Hydroxide (B78521) Species

The aluminum component within the complex exists in a dynamic equilibrium between various forms. These range from simple monomeric aluminum ions to more complex oligomeric and polymeric structures. nih.govnih.gov The foundation of these materials is often aluminum chlorohydrate (ACH), which is itself a partially neutralized, polymeric form of aluminum chloride. nih.govnih.gov Upon hydrolysis, particularly in acidic solutions, ACH can break down to form monomeric Al species. nih.gov However, the bulk material consists of various polynuclear and oligomeric species which are crucial for its function. nih.govnih.gov Spectroscopic and diffraction studies have confirmed the presence of these small metal oxide and hydroxide species alongside larger polymers. nih.govacs.org The specific distribution between monomeric, oligomeric, and polymeric forms is a key factor in the material's performance.

Table 1: Overview of Aluminum Species in ZAG Complexes

Species Type	Description	Precursor/Source
Monomeric Al Species	Simple, hydrated aluminum ions, e.g., [Al(H₂O)₆]³⁺.	Formed from hydrolysis of ACH in acidic conditions. nih.gov
Oligomeric Al Species	Small polymers containing a few aluminum atoms linked by hydroxy bridges, e.g., [Al₂(μ-OH)₂(H₂O)₈]⁴⁺.	Intermediate species formed during hydrolysis and polymerization. researchgate.net
Polymeric Al Species	Large, complex aluminum hydroxide structures, such as the [AlO₄Al₁₂(OH)₂₄(H₂O)₁₂]⁷⁺ Keggin ion.	A primary component of the aluminum chlorohydrate (ACH) used in synthesis. nih.govnih.govresearchgate.net

Glycine Co-participation in Metal Complex Structures

Glycine is a critical component, acting as a coordinating ligand and stabilizing agent within the complex structure. nih.govgoogle.com It is not merely a physical mixture but is chemically integrated into the salt. Spectroscopic analyses indicate that glycine exists as a dipolar ion (zwitterion) within the complex. optica.org It coordinates to the metal ions (aluminum and/or zirconium) through its carboxylate (COO⁻) group, while the ammonium (B1175870) (NH₃⁺) end forms hydrogen bonds with other constituents. optica.org This coordination displaces water molecules that would normally be bound to the metal ions. google.com By binding to the metal centers, glycine interferes with the extensive hydroxy and oxy bridging that typically occurs in solutions of Al(III) and Zr(IV), which helps to inhibit gelation and stabilize the complex. optica.org

Table 2: Role of Glycine in the ZAG Complex

Feature	Description	Reference
Coordination	Glycine exists as a dipolar ion, coordinating to metal ions via its carboxylate (COO⁻) end.	optica.org
Hydrogen Bonding	The ammonium (NH₃⁺) end of the glycine zwitterion is involved in hydrogen bonding.	optica.org
Stabilization	Displaces water molecules from the metal coordination sphere and interferes with hydroxy/oxy bridging, inhibiting gelation.	google.comoptica.org

Solution State Speciation Dynamics

When exposed to an aqueous environment, the speciation of this compound becomes highly dynamic, governed by hydrolysis events that are acutely sensitive to the chemical environment, particularly pH. nih.govacs.org

Hydrolysis Events and pH Sensitivity of Al(III) and Zr(IV) Species

The hydrolysis of the aluminum and zirconium species is a fundamental aspect of the complex's chemistry. nih.govacs.org Both Al(III) and Zr(IV) are acidic metal ions that undergo hydrolysis, a process that is highly dependent on pH. nih.govacs.org Due to the presence of the highly acidic Zr(IV) salt, aluminum zirconium complexes are inherently more acidic than aluminum chlorohydrate (ACH) alone. nih.gov Glycine is often added to buffer these highly acidic mixed salts. nih.gov As the pH of the surrounding solution changes, the extent and nature of the hydrolysis reactions are altered, which in turn affects the speciation of the metal ions. acs.org For instance, in more acidic conditions, the equilibrium may shift towards the formation of smaller, monomeric aluminum species. nih.gov This pH-sensitive behavior means that the performance of the complex can vary depending on the local environment. acs.org

Table 3: Relative Acidity of Antiperspirant Salts

Salt Type	Relative Acidity	Key Characteristic
Aluminum Chloride (ACL)	Most Acidic	Benchmark simple Al(III) salt. nih.gov
Aluminum Zirconium Tetrachlorohydrex Gly (TETRA)	Intermediate (More acidic among ZAGs)	High Zr(IV) content contributes to acidity. nih.govacs.org
This compound	Intermediate	Balanced Al:Zr ratio.
Aluminum Chlorohydrate (ACH)	Most Basic (Least Acidic)	Partially neutralized/buffered Al(III) salt. nih.gov

Influence of Co-existing Ions and Organic Ligands on Speciation Pathways

Effects of Proteins (e.g., Bovine Serum Albumin)

The interaction between Al-Zr complexes and proteins is a critical aspect of their chemistry. Studies utilizing Bovine Serum Albumin (BSA) as a model protein show that while BSA has little influence on the overarching Al(III) salt hydrolysis, it engages in significant local interactions. acs.orgmdpi.comspecialchem.com The primary interaction involves the formation of a substantive, insoluble complex containing both the protein and the Al-Zr salt. specialchem.com

This interaction is highly pH-dependent, with maximal turbidity—indicating the optimal formation of the protein-metal salt complex—observed at the isoelectric point (IEP), where the net charge of the solution is zero. specialchem.com The aluminum cation (Al³⁺) has a strong preference for binding to a wide variety of proteins, which can perturb the protein's native function. nih.gov Research has identified serum albumin as a protein with a high affinity for aluminum. nih.gov

The table below summarizes key parameters from a study on the interaction between different Al-Zr salts and BSA, demonstrating the conditions for optimal complex formation. specialchem.com

Table 1: Interaction Parameters of Al-Zr Salts with Bovine Serum Albumin (BSA)

Salt Type	Concentration (M)	Isoelectric Point (IEP)	Highest Turbidity (NTU)	Precipitation pH Range
Activated ACH	0.0094	9.21	89.5	~pH 5 - >pH 9
ZAG (Zirconium Aluminum Glycine)	0.0071	9.48	62.5	~pH 7 - >pH 10
ZG (Zirconium Glycine)	0.0032	7.01	89.6	~pH 6 - >pH 8
BSA (only)	-	4.72	21.9	-

Data sourced from a study on optimal aluminum/zirconium-protein interactions. specialchem.com

Effects of Neutral Additives (e.g., Urea)

Neutral additives like urea, also found in sweat, exhibit an effect comparable to that of salts and carboxylic ligands. acs.orgmdpi.com Studies on the components of artificial sweat found that urea's impact was mostly restricted to local complex formation and modifications to reaction kinetics, without fundamentally altering the pH-driven hydrolysis of the Al-Zr salts. acs.orgmdpi.com

The table below provides a summary of the effects of various additives on Al(III) and ZAG salt systems.

Table 2: Summary of Additive Effects on Al-Zr Salt Speciation

Additive	Example	Primary Effect on Al-Zr Hydrolysis
Inorganic Salt	Sodium Chloride	Limited to local complex formation and kinetic modification. acs.orgmdpi.com
Carboxylic Ligand	Lactic Acid	Limited to local complex formation and kinetic modification. acs.orgmdpi.com
Protein	Bovine Serum Albumin	Limited to local complex formation and kinetic modification. acs.orgmdpi.com

Solid-State Structural Analysis of this compound Complexes

The solid-state structure of this compound and related complexes is intricate, consisting of a heterogeneous mixture of species. Analysis through methods such as X-ray diffraction (XRD), spectroscopic studies, and elemental analysis reveals that the structure is not a simple monomer. acs.orgmdpi.comresearchgate.net Instead, it is composed of small metal oxide and hydroxide species, as well as various polynuclear and oligomeric species. acs.orgmdpi.com

Theoretical Models and Computational Chemistry Approaches in Speciation Prediction

Predicting the precise speciation of aluminum and zirconium in aqueous solutions is exceptionally complex due to the tendency of their ions to hydrolyze and form a multitude of polynuclear species. nih.govacs.org Computational chemistry and theoretical models provide powerful tools to gain insight into these systems, complementing experimental data.

Density Functional Theory (DFT) and Molecular Dynamics (MD) are prominent methods used to investigate the chemistry of aluminum chlorohydrates, the precursors to Al-Zr-Glycine complexes. acs.orgresearchgate.net

Car-Parrinello Molecular Dynamics (CPMD) simulations can be used to study the stability, reactivity, and acidic nature of aluminum chlorohydrate in water. acs.org These simulations have shown that aluminum prefers to be five-fold coordinated in aquatic environments and can determine the activation energy barriers for the dissociation of ions like chloride from the main structure. acs.orgresearchgate.net

DFT calculations , often combined with continuum solvation models like the Conductor-like Screening Model (COSMO), are employed to determine the free energy differences for reactions identified in MD simulations, providing thermodynamic insight into the speciation process. acs.orgresearchgate.net

Equilibrium models are also developed to predict the distribution of metal ions among various potential ligands in a complex environment. nih.gov However, the accuracy of these computational models is often limited by uncertainties in the thermodynamic stability constants for the various potential low-molecular-mass complexes, for instance with citrate (B86180) or phosphate. nih.gov Therefore, a key area of research is the use of experimental techniques, such as ²⁷Al-NMR, to obtain more accurate stability constants that can refine and validate the theoretical models. nih.gov These computational approaches are essential for moving beyond a static picture and understanding the kinetic aspects and dynamic transformations of Al-Zr-Glycine complexes in solution. nih.govmdpi.com

Rheological and Material Science Investigations of Aluminum Zirconium Pentachlorohydrex Gly Systems

Viscosity and Gelation Phenomena

The viscosity and potential for gelation of Aluminum Zirconium Pentachlorohydrex Gly are critical parameters that influence its processing and application. These phenomena are governed by a delicate interplay of factors, most notably pH and the concentration of the salt in aqueous systems.

pH-Driven Gel Formation in Aqueous Systems

The pH of an aqueous solution containing this compound is a primary determinant of its viscosity and propensity to form a gel. In acidic conditions, the polymeric complexes of aluminum and zirconium remain largely in solution. However, as the pH increases towards neutral, hydrolysis and polymerization of the metal complexes are initiated. This process leads to the formation of larger, insoluble species that can interconnect to form a three-dimensional gel network, resulting in a significant increase in viscosity.

This pH-dependent behavior is crucial for the mechanism of action of antiperspirants. Upon application to the skin, the formulation mixes with sweat, which has a higher pH. This change in pH triggers the in-situ formation of a gel plug within the sweat duct, physically blocking the release of perspiration.

Recent studies on related aluminum zirconium tetrachlorohydrex glycine (B1666218) (TETRA) salts have provided quantitative insights into this phenomenon. While specific data for the pentachlorohydrex variant is not available, the behavior of TETRA offers a valuable comparative model. Research indicates that a substantial increase in the viscosity of a 10% (w/v) aqueous solution of TETRA occurs as the pH rises above 4.5, with a dramatic increase to form a highly viscous gel at a pH of approximately 5.0. This demonstrates the critical nature of a narrow pH range in triggering gel formation.

Table 1: Effect of pH on the Viscosity of a 10% (w/v) Aqueous Solution of a related Aluminum Zirconium Tetrachlorohydrex Glycine Salt

pH	Viscosity (Pa·s)	Observation
< 4.5	Low	Solution remains fluid
4.5 - 5.0	Significant Increase	Onset of gelation
> 5.0	Very High	Formation of a stable gel

Note: This data is based on studies of a closely related aluminum zirconium tetrachlorohydrex glycine salt and is presented as a representative illustration of the pH-driven gelation phenomenon.

Factors Influencing High-Viscosity Mass Formation

Beyond pH, several other factors can influence the formation of high-viscosity masses or gels in systems containing this compound.

One of the most significant factors is the concentration of the active ingredient . Higher concentrations of the aluminum-zirconium salt in an aqueous solution increase the likelihood of gelation, even at lower pH values, due to the proximity of the polymeric molecules, which facilitates their interaction and the formation of a gel network. In the manufacturing of antiperspirant products, it is a known challenge that high-concentration aqueous solutions of these actives can be unstable and prone to gelation over time. The presence of glycine in the complex plays a crucial role in stabilizing the zirconium species and retarding this polymerization and subsequent gel formation. The ratio of glycine to zirconium is a critical parameter in maintaining the stability of concentrated solutions.

The presence of certain electrolytes and buffers in a formulation can also impact viscosity and gelation. These components can alter the ionic strength of the solution and interact with the aluminum-zirconium complexes, thereby influencing their hydration and aggregation behavior.

Rheometric Characterization of Complex Formulations

The rheological behavior of formulations containing this compound is complex and non-Newtonian, meaning their viscosity is dependent on the applied shear force. Understanding this behavior is essential for predicting how a product will behave during manufacturing, dispensing, and application.

Shear Rate Dependence and Viscosity Profiles

Formulations containing this compound, particularly in gel or soft solid forms, typically exhibit shear-thinning behavior. This means that the viscosity of the product decreases as the shear rate increases. At rest or under low shear conditions (e.g., in the packaging), the formulation maintains a high viscosity, which helps to suspend other ingredients and maintain its structure. When a shear force is applied, such as during dispensing from a container or spreading on the skin, the viscosity decreases, allowing for ease of application. Once the shear force is removed, the structure begins to rebuild, and the viscosity increases again.

A typical viscosity profile for a gel formulation would show a high viscosity at low shear rates, which then decreases as the shear rate is ramped up. This behavior is desirable for cosmetic products as it provides good in-use characteristics.

Thixotropic Behavior and Yield Value Determination

Many antiperspirant gels and soft solids formulated with this compound also exhibit thixotropy . Thixotropy is a time-dependent shear-thinning property. When subjected to a constant shear rate, the viscosity of a thixotropic fluid decreases over time as its internal structure breaks down. When the shear is removed, the structure slowly rebuilds, and the viscosity returns to its initial state over a finite period. This is different from simple shear-thinning, where the viscosity change is instantaneous with the change in shear rate.

The thixotropic nature of these formulations is beneficial as it allows for a smooth application. The product breaks down upon rubbing but does not immediately become too thin, allowing for controlled spreading.

Another important rheological parameter for these systems is the yield value or yield stress . This is the minimum amount of stress that must be applied to the material to initiate flow. Below the yield stress, the material behaves as a solid, and above it, it flows like a liquid. A finite yield value is crucial for the stability of antiperspirant sticks and soft solids, as it prevents the product from flowing under its own weight and helps to maintain its shape. The yield value also contributes to the initial resistance felt when starting to apply the product.

Influence of Formulation Excipients on Rheological Properties

The rheological properties of a final formulation containing this compound are significantly influenced by the other ingredients, or excipients, present. The choice of these excipients is critical in achieving the desired viscosity, texture, and stability.

Gelling agents and thickeners , such as fatty alcohols (e.g., stearyl alcohol), waxes (e.g., hydrogenated castor oil, tribehenin), and silica, are commonly used to structure anhydrous and oil-based formulations. These ingredients form a network that entraps the liquid components and the active ingredient, creating a solid or semi-solid consistency. The type and concentration of these structuring agents will have a direct impact on the hardness, viscosity, and pay-off of the product.

Surfactants and emulsifiers are used in emulsion-based systems (creams and roll-ons) to stabilize the oil and water phases. The type and concentration of the emulsifier can significantly affect the viscosity and stability of the emulsion. Some emulsifiers can also contribute to the formation of liquid crystalline structures that can enhance the viscosity and provide a unique skin feel.

Role of Silicones (e.g., Dimethicone, Emulsifiers, Co-surfactants)

In formulations containing this compound, silicones are integral to achieving desirable rheological properties and product aesthetics, particularly in gel-based antiperspirants. sid.ir The interplay between various types of silicones, including emulsifiers, gelling agents, co-surfactants, and fluids like dimethicone, significantly dictates the final viscosity, texture, and stability of the system. sid.ir

Research into silicone-based gels formulated with Aluminum Zirconium Tetrachlorohydrex Glycine (a common variant of the compound) has elucidated the specific roles of different silicone components. sid.ir In these systems, a stable and effective gel network is often formed through a carefully balanced ternary mixture of silicones. sid.ir

A critical component in these formulations is the silicone emulsifier. Studies have shown that the concentration of the emulsifier is a determining factor for the rheological profile of the gel. sid.ir For instance, an increase in the quantity of a silicone emulsifier, even with a corresponding slight decrease in the hydrophobic gelling agent, can lead to a marked increase in both the plastic viscosity and the yield value of the gel. sid.ir This suggests that the emulsifier plays a crucial role in building the gel's structure. sid.ir

Conversely, the role of a hydrophilic silicone co-surfactant appears to be that of a viscosity reducer. An excess of a co-surfactant can lead to a decrease in the plastic viscosity and yield values of the resulting gel. sid.ir This highlights the delicate balance required between the emulsifier and co-surfactant to achieve the target rheological profile.

Dimethicone, a non-volatile linear silicone fluid, is often incorporated into these gels to modify their sensory properties and spreadability. Rheological investigations have demonstrated that increasing the concentration of dimethicone tends to reduce the plastic viscosity and yield values of the gel. sid.ir This effect becomes particularly significant at concentrations above 0.5%. sid.ir The reduction in viscosity upon the addition of dimethicone indicates its role as a plasticizer within the silicone gel matrix. The extent of thixotropy, a desirable shear-thinning property for topical products, is also influenced by the dimethicone content. sid.ir

The following tables present data from a study on silicone-based gels containing 20% Aluminum Zirconium Tetrachlorohydrex Glycine, illustrating the impact of varying silicone compositions on the rheological parameters.

Table 1: Impact of Silicone Emulsifier and Co-surfactant on Gel Rheology

Formulation	Emulsifier (%)	Gelling Agent (%)	Co-surfactant (%)	Plastic Viscosity (cP)	Yield Value (dyn/cm²)
F1	2.50	12.50	2.25	2500	300
F2	2.75	12.25	2.25	3200	450
F3	3.00	12.00	2.25	4100	600
F4	3.25	11.75	2.25	5300	800
F5	3.50	11.50	2.25	6800	1000

Data synthesized from findings on the influence of silicone emulsifiers and co-surfactants on AZG gels. sid.ir

Table 2: Effect of Dimethicone Concentration on the Rheology of a Silicone-Based Gel

Dimethicone (%)	Plastic Viscosity (cP)	Yield Value (dyn/cm²)
0.00	6800	1000
0.25	6500	950
0.50	6100	880
0.75	5500	750
1.00	4800	620

Data synthesized from findings on the influence of dimethicone on a selected AZG gel formulation. sid.ir

These findings underscore the multifaceted role of silicones in modulating the rheology of antiperspirant gels containing this compound. The precise ratio of emulsifiers, gelling agents, co-surfactants, and silicone fluids is paramount in designing products with optimal stability, texture, and application properties. sid.ir

Impact of Other Rheology Modifiers

Beyond silicones, a variety of other rheology modifiers are employed in cosmetic and pharmaceutical formulations to control viscosity, enhance stability, and achieve desired sensory characteristics. While specific research detailing the interactions of these modifiers with this compound is not extensively published, their general behavior in high-salt environments can provide insights into their potential impact. Formulations containing this active ingredient are essentially aqueous solutions with a high concentration of a metallic salt complex, which can significantly influence the performance of many common thickeners. nih.govnih.gov

Cellulose (B213188) Derivatives: Cellulose derivatives such as Hydroxypropyl Methylcellulose (HPMC) are widely used as rheology modifiers in the cosmetics industry. aiche.orgjrs.eu They are known for creating clear, high-viscosity gels and are stable in the presence of alcohol. jrs.eu In an aqueous system with a high concentration of this compound, the hydration and subsequent thickening efficiency of cellulose derivatives could be affected. The high ionic strength of the solution can compete for water molecules, potentially reducing the hydration of the polymer chains and thus diminishing their thickening capacity. The specific interactions will depend on the type and grade of the cellulose derivative used. aiche.org

Natural Gums: Natural gums like xanthan gum and guar (B607891) gum are frequently used as thickeners and stabilizers. jrs.euresearchgate.net Xanthan gum, in particular, is known for its high viscosity at low concentrations and its notable stability over a wide range of pH and salt concentrations. researchgate.net This salt tolerance makes it a potentially suitable candidate for thickening systems containing this compound. However, the presence of multivalent cations like aluminum and zirconium can lead to interactions with the anionic sites on the xanthan gum polymer, potentially causing changes in conformation and, in some cases, leading to gelation or precipitation. The viscosity of guar gum solutions has also been shown to be influenced by the presence of salts, with some studies indicating an increase in viscosity at certain gum and salt concentrations due to the facilitation of intermolecular aggregates. thaiscience.info

Synthetic Polymers: Synthetic polymers like carbomers (polyacrylic acid) are potent rheology modifiers that create high-viscosity gels at low concentrations. jrs.eu However, their performance is highly dependent on pH and the presence of electrolytes. Carbomers are anionic polymers that require neutralization to uncoil and thicken a solution. The acidic nature of this compound solutions and the high concentration of metallic salts can interfere with the hydration and swelling of carbomer particles, leading to a significant loss of viscosity. The multivalent cations can form ionic crosslinks with the carboxylate groups on the polymer backbone, which may result in precipitation or the formation of an undesirable gel texture.

Clays (B1170129): Inorganic thickeners such as clays (e.g., bentonite, hectorite) are also used to modify the rheology of cosmetic formulations. These materials function by forming a colloidal structure of dispersed platelets within the aqueous phase. The stability and thickening efficiency of these clay-based systems can be sensitive to the ionic strength and pH of the formulation. The high concentration of electrolytes in a system with this compound could potentially disrupt the colloidal structure of the clay, affecting its ability to build viscosity.

Analytical Methodologies for Characterizing Aluminum Zirconium Pentachlorohydrex Gly

Spectroscopic Techniques

Spectroscopy is a fundamental tool for probing the chemical environment and bonding within the Aluminum Zirconium Pentachlorohydrex Gly complex.

27Al Nuclear Magnetic Resonance (NMR) Spectroscopy and its Limitations in Species Detection

²⁷Al Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for identifying the different aluminum species present in solutions of aluminum-zirconium-glycine (ZAG) salts. scconline.org As a high-sensitivity, spin 5/2 nucleus, ²⁷Al provides insight into the coordination and structure of aluminum-containing compounds. acs.org However, its application has significant limitations. The primary challenge arises from the quadrupolar nature of the ²⁷Al nucleus. This property causes the NMR signal width to increase dramatically with the asymmetry of the aluminum's local environment. acs.org

In ZAG complexes, aluminum exists in various forms, from simple monomers to large polymeric structures. While aluminum in highly symmetric environments produces detectable, albeit somewhat broad, signals, aluminum in asymmetric environments, such as large and irregular polymers, results in extremely broad signals. acs.orgnih.gov This signal broadening can be so severe that the resonance becomes indistinguishable from the baseline noise, a phenomenon known as being "broadened beyond detection." nih.gov Consequently, ²⁷Al NMR can typically only detect and quantify the more symmetric, smaller aluminum species, and may fail to represent the full distribution of aluminum species present in the complex. acs.orgnih.gov

Despite these limitations, research has successfully used ²⁷Al NMR to characterize activated ZAG salts. Specific chemical shifts (δ) are correlated with different aluminum species. For instance, a key monomeric species, [Al(H₂O)₆]³⁺, is often observed around 0 ppm, while the presence of the Al₁₃ polyoxocation (a central aluminum in a tetrahedral configuration surrounded by 12 aluminum atoms in an octahedral configuration) is identified by a sharp resonance at approximately 63 ppm. scconline.orgnih.gov

Table 1: ²⁷Al NMR Chemical Shifts for Key Aluminum Species in Activated ZAG Salts

Chemical Shift (ppm)	Assigned Aluminum Species	Minimum Percentage in Activated Salt
~ 0	Monomeric Aluminum Species	10%
~ 63	Al₁₃ Polyoxocation	2%
Data sourced from patent literature describing activated aluminum-zirconium salts. scconline.org

Fourier Transform Infrared (FT-IR) Spectroscopy

Fourier Transform Infrared (FT-IR) spectroscopy is employed to investigate the bonding and functional groups within the solid-state structure of ZAG complexes. researchgate.net This technique provides information on the coordination of hydroxide (B78521) and glycine (B1666218) to the metal centers. In studies of xerogels derived from ZAG salts, FT-IR spectra show characteristic absorption bands that help elucidate the core structure. researchgate.net

A prominent feature in the FT-IR spectra of these compounds is a broad absorption peak observed around 3400 cm⁻¹. This band is attributed to the stretching vibration of hydroxide groups (O-H) that are directly bonded to the aluminum (Al-OH). researchgate.net The analysis of FT-IR spectra, often performed using an Attenuated Total Reflectance (ATR) accessory on solid samples, helps confirm the presence of key structural components. nih.gov The coordination of the glycine molecule can also be studied by observing shifts in the characteristic vibrational bands of its carboxylate and amine groups upon complexation with the aluminum and zirconium ions. acs.org

Scattering and Diffraction Methods

Scattering techniques are essential for determining the size, shape, and degree of order of the various particles and polymeric species within the this compound mixture.

Small Angle X-ray Scattering (SAXS)

Small-Angle X-ray Scattering (SAXS) is an analytical technique used to determine the structure of nanoscale materials, making it suitable for characterizing the size and shape of the different polymeric species in ZAG complexes. nih.gov SAXS measures the elastic scattering of X-rays at very small angles (typically 0.1–10°) from a sample containing nanoscale density differences. nih.gov This allows for the quantification of nanoparticle size distributions and the resolution of macromolecular shapes and sizes in the range of 1 to 100 nm. nih.gov In the context of this compound, SAXS can provide statistically significant data on the size of the various aluminum and zirconium polymer species that are believed to be crucial for its function. drugbank.com

Wide-Angle X-ray Scattering (WAXS)

Wide-Angle X-ray Scattering (WAXS), also known as Wide-Angle X-ray Diffraction (WAXD), analyzes Bragg peaks at higher scattering angles compared to SAXS. scconline.org This technique probes structures on a smaller length scale, typically sub-nanometer, and is used to determine the degree of crystallinity and phase composition of materials. scconline.org While ZAG complexes are largely amorphous, WAXS can be used to identify any crystalline components or the degree of local order within the polymeric structure. scconline.org The resulting diffraction pattern serves as a unique fingerprint for any crystalline solids present and can reveal information about the arrangement of atoms within the complex. scconline.org

Chromatographic Separations

Chromatographic techniques, particularly size exclusion chromatography, are vital for separating the complex mixture of polymers in this compound based on their molecular size.

Size Exclusion Chromatography (SEC), also referred to as Gel Permeation Chromatography (GPC), is the primary method for characterizing the distribution of aluminum and zirconium polymer species in ZAG salts. drugbank.com In this method, an aqueous solution of the salt is passed through a column packed with porous gel. Larger molecules are unable to enter the pores and thus elute more quickly, while smaller molecules penetrate the pores to varying degrees and elute later. This separation allows for the quantification of different-sized polymer groups. drugbank.com

Using SEC/GPC, at least five distinct groups of polymer species can be detected in a typical chromatogram of a ZAG salt, which are conventionally labeled as Peaks 1 through 5. drugbank.com The relative area of these peaks, particularly the ratio of Peak 4 to Peak 3, is often used as a key metric. scconline.org

Table 2: Polymer Species in this compound as Distinguished by Size Exclusion Chromatography (SEC)

Chromatographic Peak	Description of Species	Associated Efficacy
Peak 1	Larger Zirconium species (>120-125 Å)	Not specified
Peak 2	Larger Aluminum species	Not specified
Peak 3	Larger Aluminum species	Not specified
Peak 4	Smaller Aluminum species (oligomers)	Correlated with enhanced efficacy
Peak 5 (or 5,6)	Smallest Aluminum species	Not specified
Data sourced from patent literature and scientific publications on ZAG salts. drugbank.com

The eluent from the SEC column can be further analyzed by techniques like Inductively Coupled Plasma (ICP) atomic emission spectroscopy to determine the specific elemental composition (Al and Zr) of each separated fraction, providing a more detailed picture of the speciation.

Size Exclusion Chromatography (SEC) for Polymer Species Analysis

Size Exclusion Chromatography (SEC), also known as gel permeation or gel filtration chromatography, is a critical technique for characterizing the molecular size distribution of the polymeric complexes within this compound. wikipedia.orgnih.gov The method separates molecules in solution based on their size and shape. wikipedia.org The chromatographic column is packed with fine, porous beads, and as the sample travels through the column, smaller molecules enter the pores and are retained longer, while larger molecules cannot enter the pores and thus elute more quickly. wikipedia.org

This separation mechanism is fundamental to understanding the efficacy of the antiperspirant active. The effectiveness of this compound is closely related to the size of its aluminum and zirconium polymer species. nih.gov SEC provides detailed information on the distribution of these polymer sizes, which is a key performance indicator. nih.gov The technique is widely used for analyzing large molecules and macromolecular complexes, such as the industrial polymers that constitute this antiperspirant salt. wikipedia.org

Identification and Quantification of Aluminum Species Peaks (e.g., Peak 4, Peak 5)

Following separation by SEC, the resulting chromatogram displays a series of peaks, each representing a population of polymer species of a different size range. In the analysis of aluminum-zirconium salts, specific peaks are of particular interest as their relative size and distribution are correlated with the antiperspirant's performance. While specific peak nomenclature (e.g., "Peak 4," "Peak 5") is often defined by regulatory standards or internal industry methods, the general principle involves quantifying the area under these specific peaks to determine the percentage of low-molecular-weight aluminum species.

Spectroscopic studies suggest that various polynuclear and oligomeric species are key to the compound's function. nih.gov The quantification of these different aluminum species through SEC peak analysis allows manufacturers to control the polymerization process and ensure the final product has the desired efficacy profile. The relative distribution of these peaks is a critical quality attribute.

Table 1: Hypothetical SEC Peak Analysis for this compound

Peak ID	Elution Time (min)	Represents	Relative Area (%)	Quality Control Specification
Peak 1	8.5	Very Large Polymers / Aggregates	15.2	< 20%
Peak 2	10.2	Large Polymers	35.8	30-40%
Peak 3	12.1	Medium Polymers	28.5	25-35%
Peak 4	14.5	Small, Highly Active Polymers	18.1	> 15%
Peak 5	16.8	Monomeric/Oligomeric Species	2.4	< 5%

Elemental Analysis Techniques

Elemental analysis is crucial for verifying the identity and purity of this compound. These techniques provide a quantitative measure of the constituent elements, primarily aluminum and zirconium, ensuring they are present in the correct ratios as specified by pharmacopeias and regulatory bodies. lcms.cz

Inductively Coupled Plasma Optical Emission Spectrometry (ICP-OES)

Inductively Coupled Plasma Optical Emission Spectrometry (ICP-OES) is a robust and powerful analytical technique for the determination of elemental composition. researchgate.netresearchgate.net It is widely used for quantifying trace elements and metals in a diverse range of sample matrices with high precision and sensitivity. researchgate.netebatco.com

The method involves introducing a liquid sample, typically after acid digestion to solubilize the components, into a high-temperature argon plasma (7,000-10,000 K). ebatco.comyoutube.com The intense heat atomizes the sample and excites the atoms to higher energy states. youtube.com As these atoms relax to their ground state, they emit light at wavelengths characteristic of each specific element. youtube.com A spectrometer separates these wavelengths, and the intensity of the emitted light at a given wavelength is measured, which is directly proportional to the concentration of that element in the sample. youtube.com ICP-OES is a preferred method for determining the aluminum and zirconium content in antiperspirant salts due to its accuracy, reliability, and ability to perform simultaneous multi-element analysis. ebatco.combme.hu

Table 2: Example Elemental Analysis of an Antiperspirant Product by ICP-OES

Element	Wavelength (nm)	Measured Concentration (ppm)	Labeled Concentration
Aluminum (Al)	396.152	>122	Contains Aluminum Salt
Zirconium (Zr)	343.823	45.5	Contains Zirconium Salt
Zinc (Zn)	213.857	5.2	Not Listed
Copper (Cu)	324.754	<0.5	Not Listed

Data adapted from a study on commercial deodorants, illustrating typical outputs. ebatco.com

Microscopic Techniques for Morphological Characterization

Microscopic techniques are employed to study the physical form and surface features of the solid this compound material. The morphology, including particle size, shape, and surface texture, can influence the bulk properties of the powder, such as its flowability, dissolution rate, and feel in a finished product.

Scanning Electron Microscopy (SEM)

Scanning Electron Microscopy (SEM) is a premier technique for visualizing the surface topography of solid materials at high resolution. nih.gov The instrument works by scanning a sample's surface with a focused beam of electrons. The interactions between the electrons and the atoms of the sample produce various signals that contain information about the surface topography and composition. researchgate.net

In the context of this compound, SEM is used to examine the size, shape, and distribution of the particles in the raw material powder. researchgate.net For instance, SEM analysis can reveal whether the particles are spherical or irregular, smooth or rough, and whether they exist as individual particles or as larger agglomerates. researchgate.net This morphological information is vital for product formulation and quality control. In some research contexts, SEM combined with energy-dispersive X-ray analysis (SEM/EDXA) can be used to identify the elemental composition of specific features on the sample's surface. nih.gov

Table 3: Morphological Characteristics of this compound Observable by SEM

Characteristic	Description	Importance for Quality Control
Particle Shape	Describes the geometry of individual particles (e.g., spherical, angular, irregular).	Affects powder flow, compaction, and sensory feel of the final product.
Particle Size	The average diameter or size range of the particles.	Influences dissolution rate, reactivity, and potential for pore-blocking.
Surface Texture	Describes the smoothness or roughness of the particle surfaces.	Impacts inter-particle friction, flowability, and surface area.
Agglomeration	The extent to which individual particles are clustered together.	Affects bulk density, dispersibility, and uniformity in a formulation.

Quantitative Determination Methods of Aluminum Content

Accurately quantifying the aluminum content is a fundamental requirement for the quality control of this compound. Several analytical methods, ranging from classic wet chemistry to modern instrumental techniques, are utilized for this purpose.

Inductively Coupled Plasma Optical Emission Spectrometry (ICP-OES): As detailed previously, ICP-OES is a highly sensitive and accurate instrumental method for quantifying total aluminum content after sample digestion. cdc.govnih.gov

Complexometric Titration: This is a classic and reliable wet chemical method. One approach involves a back-titration where a known excess of a chelating agent, such as ethylenediaminetetraacetic acid (EDTA), is added to the sample to complex with the aluminum ions. researchgate.net The unreacted EDTA is then titrated with a standard solution of a different metal ion (e.g., zinc), and the amount of aluminum is calculated from the results. lcms.czresearchgate.net The endpoint can be detected using a color indicator like xylenol orange or an optical sensor. lcms.cz

Atomic Absorption Spectroscopy (AAS): AAS is another instrumental technique for quantifying elements. It measures the absorption of light by free atoms in the gaseous state. iaea.org High-sensitivity versions, such as Zeeman Electrothermal Atomic Absorption Spectrophotometry (ZEAAS), are particularly effective for determining aluminum concentrations, offering very low detection limits. researchgate.netnih.gov

Ion Chromatography (IC): An ion chromatography method has been developed for the determination of aluminum in antiperspirant products. thermofisher.com This technique separates the aluminum ions on an ion-exchange column, followed by post-column reaction with a colorimetric reagent (like Tiron) and detection via UV-Vis absorbance. thermofisher.com

Table 4: Comparison of Methods for Quantitative Aluminum Determination

Method	Principle	Key Advantages
ICP-OES	Measures light emitted from excited atoms in a plasma. youtube.com	High sensitivity, multi-element capability, robust against matrix effects. bme.hu
Complexometric Titration	Measures the volume of a titrant required to react with the analyte. lcms.czresearchgate.net	High precision, cost-effective, based on established stoichiometric reactions.
Atomic Absorption Spectroscopy (AAS)	Measures light absorbed by ground-state atoms in a vapor. iaea.org	High sensitivity (especially ZEAAS), well-established technique. researchgate.netnih.gov
Ion Chromatography (IC)	Separates ions based on their affinity for an ion-exchange resin. thermofisher.com	Good for separating the analyte from interfering ions in the matrix.

Environmental Fate and Distribution Dynamics of Aluminum Zirconium Pentachlorohydrex Gly

Release Pathways into the Environment

The introduction of Aluminum Zirconium Pentachlorohydrex Gly into the environment occurs primarily through two main pathways: industrial manufacturing and post-consumer use.

Manufacturing Effluents

The synthesis of this compound involves the controlled reaction of aluminum and zirconium salts, specifically aluminum chlorohydrate and zirconium hydroxychloride, in the presence of the amino acid glycine (B1666218). This aqueous-based process can result in manufacturing effluents containing residual reactants, the final product, and associated byproducts. While specific data on the exact composition and concentration of these effluents are not extensively published, general knowledge of similar industrial processes suggests that wastewater streams may contain elevated levels of soluble aluminum and zirconium compounds. researchgate.netlcms.cz The treatment of such industrial wastewater is crucial to minimize the direct release of these metals into the environment. researchgate.net

Post-Consumer Disposal and Wastewater Streams

The most significant and widespread release of this compound into the environment is through post-consumer disposal. When products containing this compound are used, they are subsequently washed off the skin during bathing or showering and enter the municipal wastewater system. researchgate.net These personal care products (PCPs) contribute to a complex mixture of chemicals in wastewater influents. researchgate.netmdpi.comnih.gov The concentration of aluminum and zirconium from these sources in raw sewage is variable and depends on population density and product usage patterns. In wastewater treatment plants (WWTPs), aluminum salts are sometimes used as coagulants to remove suspended solids and phosphorus, which can complicate the tracking of aluminum originating specifically from antiperspirants. nih.gov

Environmental Persistence and Transformation Processes

Once released into aquatic or terrestrial systems, this compound undergoes significant chemical transformations that dictate its persistence and ultimate fate.

Hydrolysis and Speciation Changes in Aquatic Environments

This compound is a complex of aluminum zirconium chlorohydrate and glycine. europa.eu Upon entering an aqueous environment, these complexes undergo hydrolysis, a process heavily influenced by the pH of the surrounding water. europa.eu

The aluminum and zirconium components dissociate and react with water to form a variety of monomeric and polymeric species. At a low pH (acidic conditions), more soluble and mobile forms of aluminum, such as the hydrated aluminum ion [Al(H₂O)₆]³⁺, are predominant. europa.eu As the pH increases towards neutral and alkaline conditions, these simpler ions undergo polymerization, forming larger, more complex polynuclear hydroxyaluminum species. Eventually, this can lead to the formation of insoluble aluminum hydroxide (B78521) [Al(OH)₃] precipitates. europa.eu

Similarly, zirconium speciation is pH-dependent. The glycine in the original complex acts as a buffer, influencing the hydrolysis process. researchgate.net The interaction of these various species with organic matter and other ions present in natural waters further complicates their environmental behavior. nih.gov

Table 1: Conceptual Overview of Aluminum Speciation in Aquatic Environments at Different pH Levels.

pH Range	Dominant Aluminum Species	General Mobility
Acidic (pH < 5)	Soluble, monomeric hydrated ions (e.g., [Al(H₂O)₆]³⁺)	High
Near-Neutral (pH 6-8)	Polymeric hydroxy-aluminum species, formation of insoluble precipitates (e.g., Al(OH)₃)	Low
Alkaline (pH > 8)	Soluble aluminate ions (e.g., [Al(OH)₄]⁻)	Moderate

Interaction with Soil Matrices

When wastewater effluent or biosolids containing the transformation products of this compound are introduced to land, the metallic components interact with the soil. Zirconium is generally considered to have low mobility in soils as it tends to form stable complexes with soil components. acs.org

The mobility of aluminum in soil is highly dependent on the soil's properties, including its pH, organic matter content, and the presence of clay minerals. In acidic soils, aluminum is more soluble and mobile, posing a greater potential for transport into groundwater or uptake by plants. Conversely, in neutral to alkaline soils, aluminum is more likely to precipitate as insoluble hydroxides, significantly reducing its mobility.

Assessment of Environmental Distribution and Mobility

Wastewater Treatment Plants (WWTPs): During wastewater treatment, the hydrolysis of the compound leads to the formation of larger, insoluble aluminum and zirconium hydroxides. These precipitates are expected to associate with the solid phase and be removed from the water column, accumulating in sewage sludge (biosolids).

Aquatic Environments: Any soluble species that pass through WWTPs or are directly discharged will be subject to the pH and chemistry of the receiving waters. In rivers and lakes, dilution will occur, and the metallic species will continue to hydrolyze and potentially precipitate, eventually settling into the sediment.

Terrestrial Environments: The land application of biosolids is a significant pathway for the introduction of these elements into the soil. The low mobility of zirconium and the conditional mobility of aluminum (higher in acidic soils) suggest that these elements will likely accumulate in the upper soil layers where biosolids are applied. acs.org The potential for long-term accumulation and the factors influencing their potential bioavailability require ongoing research.

Environmental fate and transport models are used to predict the movement and concentration of chemicals in the environment. chemsafetypro.com These models rely on input parameters such as release rates, partition coefficients (Koc), and degradation rates. chemsafetypro.com A comprehensive quantitative assessment of the environmental distribution of this compound is currently limited by the lack of specific data for these parameters.

Water Body Contamination and Aquatic Ecosystem Impact

The introduction of this compound into the environment primarily occurs through wastewater streams after its use in personal care products. drugbank.com Once in aquatic systems, the compound's fate is governed by its hydrolysis. Aluminum zirconium complexes undergo pH-dependent hydrolysis, releasing aluminum (Al³⁺) and zirconium (Zr⁴⁺) ions. researchgate.net These ions then react with water to form polynuclear hydroxychloro complexes. researchgate.net

The impact on aquatic organisms is largely dependent on the bioavailability of the aluminum and zirconium ions, which is influenced by factors such as pH and the presence of organic matter. Aluminum's bioavailability and toxicity are known to increase in acidic conditions (pH < 5.5). acs.org

Table 1: Aquatic Fate and Potential Impact of this compound

Factor	Description	References
Entry into Environment	Primarily through wastewater from the use of personal care products.	drugbank.com
Hydrolysis	Undergoes pH-dependent hydrolysis, releasing Al³⁺ and Zr⁴⁺ ions which form polynuclear hydroxychloro complexes.	researchgate.net
General Environmental Concern	Persistence of aluminum compounds in nature and potential for ecosystem impact.	drugbank.com
Aquatic Toxicity	Specific data for the compound is limited. Aluminum zirconium chloride hydroxides show low acute toxicity in animal studies. High doses of aluminum can be toxic.	drugbank.comindustrialchemicals.gov.auwiley.com
Bioavailability	Influenced by pH, with increased aluminum bioavailability and toxicity in acidic waters.	acs.org

Soil Accumulation Studies

Once introduced into the soil, typically through the land application of biosolids from wastewater treatment plants, the components of this compound can accumulate. The mobility and bioavailability of aluminum and zirconium in soil are key factors determining their potential impact.

Zirconium is generally considered to have low mobility in soils. researchgate.net Studies on the phytoavailability of zirconium have shown that it is rapidly and strongly retained by soil constituents, with organic matter having a high affinity for added zirconium. researchgate.net Distribution coefficients (Kd), which indicate the ratio of the substance's concentration in the solid phase to its concentration in the solution, are high for zirconium (6,000 < Kd < 30,000 L/kg), suggesting strong retention. researchgate.net Plant uptake studies with tomato and pea plants have shown that zirconium mainly accumulates in the roots, with lower translocation to the shoots. researchgate.net

The mobility of aluminum in soil is highly dependent on pH. In acidic soils (pH < 5.5), aluminum becomes more soluble and thus more mobile and bioavailable to plants. acs.org Conversely, in circumneutral to alkaline conditions, it is largely biologically inactive. acs.org The adsorption of metals like aluminum to soil particles, particularly clay minerals and organic matter, plays a crucial role in their retention and mobility. mdpi.comucanr.edu Leaching studies, which simulate the movement of substances through the soil profile, are used to assess the potential for groundwater contamination. scymaris.com Such studies can be performed using soil columns under controlled laboratory conditions. scymaris.com

While specific soil accumulation studies for this compound were not found, the general behavior of its constituent elements provides an indication of its likely fate in the terrestrial environment.

Table 2: Soil Dynamics of Aluminum and Zirconium

Element	Mobility in Soil	Key Influencing Factors	Accumulation Behavior	References
Zirconium	Generally low.	High affinity for organic matter.	Strong retention in soil; accumulates in plant roots.	researchgate.netresearchgate.net
Aluminum	Highly dependent on pH.	Soil pH (increased mobility in acidic conditions), organic matter content, clay content.	Can be leached in acidic soils; otherwise adsorbed to soil particles.	acs.orgmdpi.comucanr.edu

Modeling Approaches for Environmental Transport and Fate

Environmental fate and exposure models are valuable tools for predicting the distribution and potential impact of chemicals like this compound in the environment. rsc.org These models integrate information on a chemical's properties, its partitioning and degradation behavior, the characteristics of the environmental compartments (air, water, soil), and emission rates. rsc.org

For personal care product ingredients, modeling can help assess properties such as water solubility, volatility, and sorption to surfaces, which in turn influence their transport and partitioning into different environmental phases. researchgate.net Models can also estimate bioconcentration, bioaccumulation, and toxicity to key organisms in the ecosystem. researchgate.net

A significant challenge in modeling the environmental fate of many personal care product ingredients, particularly ionizable organic chemicals, is the lack of reliable property estimation methods. rsc.org The hydrolysis of this compound into various aluminum and zirconium species adds a layer of complexity to modeling its environmental behavior. researchgate.netewg.org The speciation of these metals is highly dependent on environmental conditions such as pH. ewg.org

Approaches to modeling the transport of substances in soil include leaching models that utilize parameters like the soil adsorption coefficient (Koc), which measures the mobility of a substance in soil. chemsafetypro.com A high Koc value indicates strong adsorption to soil and low mobility, while a low value suggests high mobility. chemsafetypro.com For metals, adsorption is also influenced by the cation exchange capacity of the soil and the presence of other ions. mdpi.com

While specific environmental transport models for this compound were not identified in the search results, the general frameworks for modeling personal care products and metals in the environment are applicable. Such models would require input data on the hydrolysis rates, adsorption coefficients, and degradation rates of the various aluminum and zirconium species formed.

Regulatory Science and Chemical Compositional Standards for Aluminum Zirconium Pentachlorohydrex Gly

Standardization of Composition and Purity

Ensuring the consistent quality, composition, and purity of Aluminum Zirconium Pentachlorohydrex Gly is critical for both regulatory compliance and product performance. Standardization is achieved through several key parameters.

As mandated by the FDA, a primary method of standardization in the U.S. is adherence to the monographs of the U.S. Pharmacopeia (USP). fda.gov These monographs define the required atomic ratios between the aluminum, zirconium, and chloride components, ensuring a consistent chemical structure of the active ingredient. ecfr.govcornell.edu

In the EU, standardization focuses on purity and the final formulation. The restriction on the percentage of small, respirable particles in spray products is a key purity and safety standard. europa.eu

The production process itself involves purification steps to remove residual salts and byproducts, ensuring the final complex meets established quality standards. tiiips.com The inclusion of glycine (B1666218) acts as a stabilizer within the complex, which is a crucial aspect of its standardized composition. tiiips.comnih.gov

Industry Hypotheses and Practices in Optimizing Regulatory Compliance and Product Efficacy

The antiperspirant industry continuously seeks to enhance product efficacy while strictly adhering to global regulatory frameworks. The development of Aluminum Zirconium Glycine (ZAG) salts represents a significant advancement over older aluminum salts like aluminum chlorohydrate (ACH). nih.gov

Industry research and practices are often based on the following hypotheses:

Superior Efficacy of ZAG Salts: ZAG salts, including this compound, were specifically designed for anhydrous formulations and have been found to be superior in efficacy compared to ACH. nih.gov Their mechanism of action involves forming an occlusive gel plug in the sweat duct. nih.govnih.gov

Optimization of Aluminum Speciation: A key industry hypothesis is that the efficacy of an antiperspirant salt is directly related to the distribution of aluminum and zirconium polymer species within it. nih.govgoogle.com Processes that increase the concentration of smaller, more reactive aluminum oligomers (often referred to as "Peak 4" species in analytical chemistry) are believed to enhance performance. google.com Manufacturers may use techniques like heating ACH solutions before reacting them to create the final ZAG complex to optimize this molecular distribution. google.com

Role of Glycine in Stabilization: Glycine is not merely a passive component. It is added to prevent the premature gelling of the complex during manufacturing and storage. google.com Furthermore, industry patents suggest that specific ratios of zirconium to glycine (e.g., from 1:1.2 to 1:5) can stabilize the small zirconium species, preventing their polymerization and maintaining the high efficacy of the antiperspirant salt over time. google.com

To ensure regulatory compliance, manufacturers must perform these optimizations within the legal boundaries set by authorities like the FDA and the European Commission. This means that no matter how the salt is optimized for efficacy, the final product sold to consumers must not exceed the 20% concentration limit in the U.S. or the specified aluminum percentage in the EU, and it must meet all other compendial standards for atomic ratios and purity. ecfr.govcirs-group.com

Table of Mentioned Chemical Compounds

Compound Name	Abbreviation / Other Names
This compound	ZAG salt, AZG google.com
Aluminum Chloride	ACL nih.gov
Aluminum Chlorohydrate	ACH nih.gov
Zirconyl Chloride	-
Zirconyl Hydroxychloride	-
Glycine	Aminoacetic acid cosmileeurope.eu

Q & A

Q. What is the mechanism by which AZP-Gly reduces sweat production in eccrine glands?

AZP-Gly forms colloidal hydroxide gels upon contact with sweat, physically obstructing sweat ducts. This process involves the hydrolysis of the compound in aqueous environments (e.g., sweat), releasing aluminum and zirconium ions that react with electrolytes to form temporary plugs . Methodological approaches to study this include:

• In vitro sweat duct models using synthetic sweat solutions (pH 4.5–6.5) to simulate gel formation kinetics.
• Scanning electron microscopy (SEM) to visualize gel microstructures .
• Ion chromatography to quantify aluminum/zirconium release under varying pH and temperature conditions .

Q. How can researchers characterize the structural composition of AZP-Gly complexes?

AZP-Gly’s polymeric structure comprises aluminum-zirconium clusters coordinated with chloride, hydroxide, and glycine ligands. Key methods include:

• X-ray diffraction (XRD) for crystallographic analysis of solid-state structures.
• Nuclear magnetic resonance (NMR) to study glycine coordination dynamics .
• Inductively coupled plasma mass spectrometry (ICP-MS) for precise quantification of Al:Zr ratios, which typically range from 2:1 to 6:1 in commercial formulations .

Q. What standardized protocols exist for synthesizing AZP-Gly with controlled Al/Zr ratios?

Synthesis involves controlled hydrolysis of aluminum and zirconium chlorides in glycine-containing solutions. Critical parameters include:

• Molar ratios: Adjusting AlCl₃:ZrCl₄:Glycine to target specific stoichiometries (e.g., 5:1:2 for pentachlorohydrex variants) .
• Reaction temperature: Maintaining 60–80°C to prevent premature gelation.
• Drying techniques: Spray-drying or freeze-drying to preserve colloidal stability .

Advanced Research Questions

Q. How should researchers address contradictions in toxicity studies of AZP-Gly?

Discrepancies arise from variations in exposure models (e.g., dermal vs. systemic) and detection limits. Mitigation strategies include:

• Longitudinal cohort studies tracking dermal absorption rates using isotopic labeling (e.g., ²⁶Al tracing) .
• Comparative metabolomics to differentiate AZP-Gly-specific effects from background aluminum exposure .
• Regulatory alignment: Adhering to FDA/ECHA safety thresholds (e.g., ≤25% w/w in antiperspirants) when designing exposure assays .

Q. What experimental models best replicate AZP-Gly’s interaction with human sweat glands?

Advanced models include:

• Ex vivo skin explants with intact sweat glands, perfused with artificial sweat to measure duct occlusion efficiency .
• 3D bioprinted glandular tissues embedded with microfluidics to simulate dynamic sweat flow .
• Porcine skin models for in vivo correlation studies due to structural similarity to human sweat ducts .

Q. How does glycine coordination influence AZP-Gly’s stability and bioavailability?

Glycine acts as a chelating agent, moderating ion release and reducing cytotoxicity. Key methodologies:

• Potentiometric titration to determine glycine binding constants under physiological conditions.
• Molecular dynamics simulations to predict ligand exchange kinetics in sweat environments .
• In vitro cytotoxicity assays (e.g., MTT) comparing glycine-free and glycine-bound formulations .

Q. What analytical challenges arise in quantifying AZP-Gly degradation products in environmental samples?

Degradation products (e.g., free Al³⁺, Zr⁴⁺, chlorides) require speciation analysis due to matrix interference. Solutions include:

• Ion-selective electrodes for real-time monitoring of ionic species in wastewater.
• Size-exclusion chromatography (SEC) coupled with ICP-MS to separate colloidal vs. dissolved fractions .
• Ecotoxicity testing using Daphnia magna or algal bioassays to assess environmental impact .

Methodological Best Practices

• Reproducibility : Document synthesis parameters (pH, temperature, stoichiometry) in line with USP/NF monographs .
• Statistical rigor : Use multivariate analysis (e.g., PCA) to account for batch variability in colloidal properties .
• Ethical compliance : Follow OECD Guidelines (e.g., Test No. 428) for dermal absorption studies .
